

The Chemical Landscape of TP0472993: A Technical Guide for Drug Development Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: TP0472993

Cat. No.: B12404524

[Get Quote](#)

An In-depth Analysis of a Novel 20-HETE Synthesis Inhibitor for Renal Fibrosis

Abstract

TP0472993 is a novel, selective inhibitor of 20-hydroxyeicosatetraenoic acid (20-HETE) synthesis, a key mediator in the pathogenesis of renal fibrosis. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and pharmacological profile of **TP0472993**. It is intended for researchers, scientists, and drug development professionals investigating new therapeutic strategies for chronic kidney disease. This document summarizes key quantitative data, outlines preclinical experimental findings, and visualizes the compound's mechanism of action and experimental workflows.

Chemical Structure and Properties

TP0472993 is a pyrazolylpyridine derivative with a molecular formula of $C_{16}H_{20}N_4O_2$ and a molecular weight of 300.36 g/mol. Its chemical structure is characterized by a central pyridine ring linked to a pyrazole moiety and a piperidine group, the latter being further substituted with an acetyl group.

Table 1: Chemical Identifiers of **TP0472993**

Identifier	Value
IUPAC Name	1-(4-{[6-(1H-pyrazol-5-yl)pyridin-3-yl]oxymethyl}piperidin-1-yl)ethan-1-one
SMILES	<chem>CC(=O)N1CCC(CC1)COC2=CN=C(C=C2)C3=CC=NN3</chem>
Molecular Formula	C ₁₆ H ₂₀ N ₄ O ₂
Molecular Weight	300.36 g/mol
InChIKey	Not Publicly Available
CAS Number	Not Publicly Available

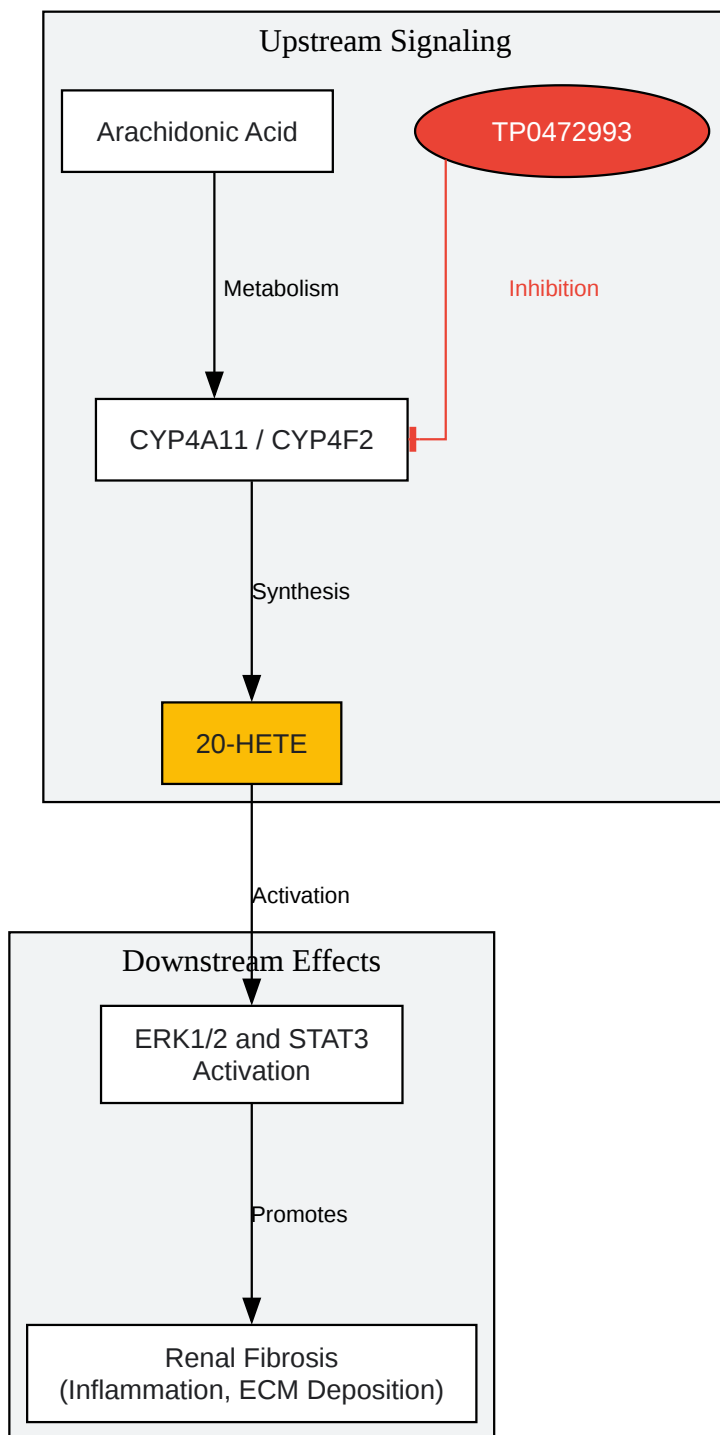
Table 2: Physicochemical Properties of **TP0472993**

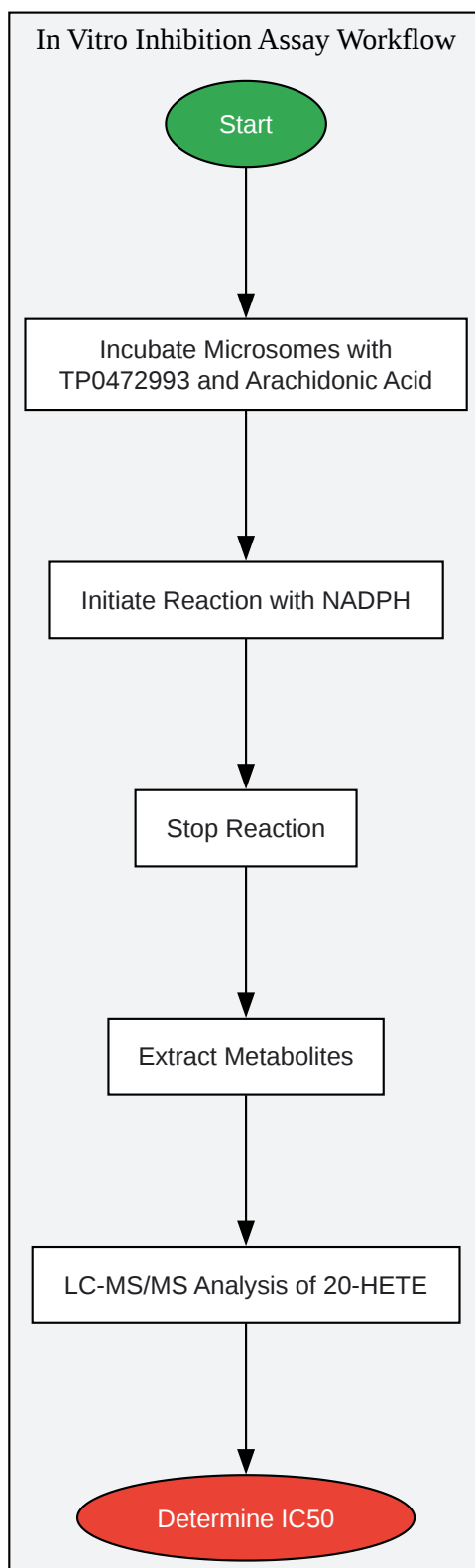
Property	Value	Source
LogP	1.8	Predicted
Topological Polar Surface Area (TPSA)	77.9 Å ²	Predicted
Hydrogen Bond Donors	1	Predicted
Hydrogen Bond Acceptors	5	Predicted
Rotatable Bonds	4	Predicted

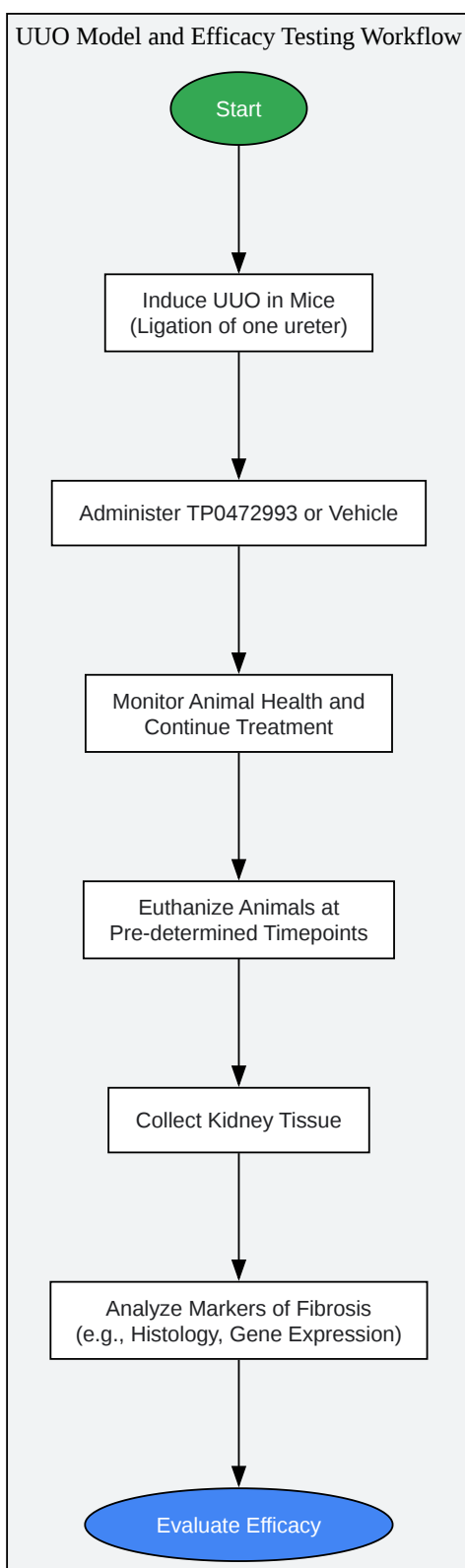
Pharmacological Properties and Mechanism of Action

TP0472993 is a potent and selective inhibitor of the cytochrome P450 enzymes CYP4A11 and CYP4F2, which are the primary enzymes responsible for the synthesis of 20-HETE from arachidonic acid. By inhibiting these enzymes, **TP0472993** effectively reduces the production of 20-HETE, a pro-inflammatory and pro-fibrotic signaling molecule implicated in the progression of renal diseases.

The downstream signaling pathway affected by **TP0472993** involves the extracellular signal-regulated kinase 1/2 (ERK1/2) and the signal transducer and activator of transcription 3 (STAT3). Elevated levels of 20-HETE are known to activate these pathways, leading to cellular proliferation, inflammation, and the deposition of extracellular matrix, all of which are hallmarks of fibrosis. By reducing 20-HETE levels, **TP0472993** attenuates the activation of ERK1/2 and STAT3, thereby mitigating the progression of renal fibrosis.







[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [The Chemical Landscape of TP0472993: A Technical Guide for Drug Development Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12404524#the-chemical-structure-and-properties-of-tp0472993]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com